

chemical properties of 3-Nitrophthalhydrazide

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Compound of Interest

Compound Name: 3-Nitrophthalhydrazide

Cat. No.: B1587705

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An In-depth Technical Guide to the Chemical Properties of **3-Nitrophthalhydrazide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Nitrophthalhydrazide, also known by its systematic name 2,3-Dihydro-5-nitro-1,4-phthalazinedione, is a solid organic compound with the CAS Number 3682-15-3.[1][2] It appears as a light yellow to dark green crystalline powder.[1][2][3] Structurally, it consists of a phthalhydrazide core with a nitro group (-NO₂) attached to the aromatic ring.[1] This compound is a crucial intermediate in various chemical syntheses, most notably in the production of the chemiluminescent agent luminol (3-aminophthalhydrazide).[4][5] Its functional groups, the nitro and hydrazide moieties, make it a versatile building block for creating more complex molecules, with applications in pharmaceuticals, agrochemicals, and materials science.[1][3][6] It is also utilized in proteomics research and in the preparation of specialized metal-coordinated compounds.[7][8]

Chemical and Physical Properties

3-Nitrophthalhydrazide is characterized by its high melting point and limited solubility in water, though it exhibits moderate solubility in some organic solvents.[1][9] The predicted pK_a suggests it is weakly acidic.[1][6]

Physical and Chemical Data

The core quantitative properties of **3-Nitrophthalhydrazide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	3682-15-3	[1] [2]
Molecular Formula	C ₈ H ₅ N ₃ O ₄	[1] [2] [6]
Molecular Weight	207.14 g/mol	[2] [6] [10]
Appearance	Light yellow to Brown to Dark green powder/crystal	[1] [2] [3] [9]
Melting Point	>300 °C (decomposes)	[2] [6]
Density (Predicted)	1.555 ± 0.06 g/cm ³	[2] [3] [11]
pKa (Predicted)	9.26 ± 0.20	[1] [2] [3] [6]
LogP (Predicted)	0.64780	[11]
Topological Polar Surface Area	111.54 Å ²	[11]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]

Solubility and Handling

- Solubility: The compound is sparingly soluble in water but shows moderate solubility in organic solvents like dimethyl sulfoxide (DMSO).[\[1\]](#)[\[9\]](#)
- Storage: It should be stored in a well-ventilated place under an inert atmosphere at room temperature.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Safety: Standard laboratory personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling the solid powder.[\[10\]](#)[\[12\]](#)

Experimental Protocols

3-Nitrophthalhydrazide is most commonly synthesized via the dehydration reaction between 3-nitrophthalic acid and hydrazine. It serves as the direct precursor to luminol through the reduction of its nitro group.

Synthesis of 3-Nitrophthalhydrazide

This protocol outlines the formation of the cyclic diamide from 3-nitrophthalic acid.^[4] The reaction involves heating the reactants in a high-boiling point solvent to drive the dehydration and cyclization process.

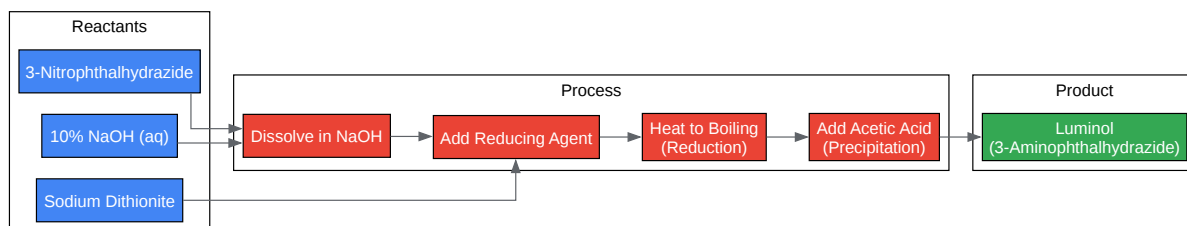
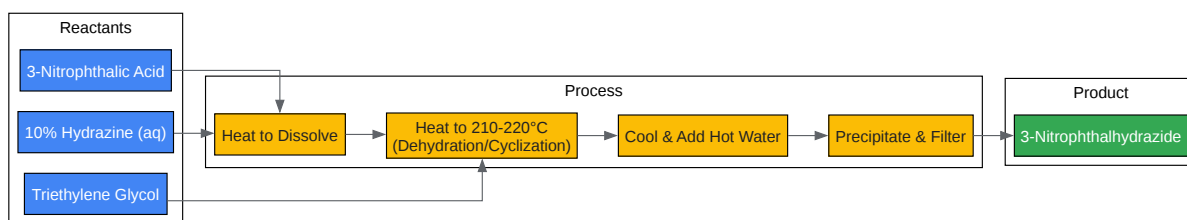
Materials:

- 3-nitrophthalic acid
- 10% aqueous solution of hydrazine
- Triethylene glycol
- Deionized water

Procedure:

- Combine 1.3 g of 3-nitrophthalic acid and 2 mL of 10% aqueous hydrazine in a large test tube.
- Gently heat the mixture with a microburner until the solid dissolves completely.
- Add 4 mL of triethylene glycol and a boiling stone to the test tube.
- Fit the test tube with a thermometer and heat the solution vigorously, allowing the temperature to rise rapidly past the boiling point of water.
- Maintain a constant temperature between 210°C and 220°C for approximately two minutes.^[4]
- Allow the reaction vessel to cool to about 100°C.
- Add 20 mL of hot water to the cooled mixture.

- Continue to cool the test tube to room temperature to allow the product to crystallize.
- Collect the solid **3-Nitrophthalhydrazide** crystals via vacuum filtration using a Hirsch or Büchner funnel.[4]



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